

Personal protective equipment for handling Iodocyclohexane

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Compound of Interest

Compound Name: Iodocyclohexane

Cat. No.: B1584034

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Essential Safety and Handling Guide for Iodocyclohexane

This guide provides critical safety, handling, and disposal information for the use of **Iodocyclohexane** in research and development settings. Adherence to these procedures is essential for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

This table summarizes the key quantitative data for **Iodocyclohexane**.

Property	Value
CAS Number	626-62-0[1][2]
Molecular Formula	C ₆ H ₁₁ I[2][3]
Molecular Weight	210.06 g/mol [3][4]
Appearance	Light brown liquid[2][3]
Odor	Odorless[2][3]
Boiling Point	80 - 81 °C @ 20 mmHg[2][3]
Flash Point	70 - 71 °C (158 - 159.8 °F) - closed cup[2][3]
Density	1.620 - 1.624 g/mL at 25 °C[2]
Storage Temperature	2 - 8 °C[4]

Hazard Identification and Personal Protective Equipment (PPE)

Iodocyclohexane is classified as a hazardous chemical, requiring specific PPE to minimize exposure risks.[2] It is a combustible liquid that is also sensitive to light.[2][3][5]

Hazard	GHS Classification	Required Personal Protective Equipment (PPE)
Skin Irritation	Category 2[2][3][4]	Gloves: Handle with inspected, chemical-resistant gloves (e.g., Viton®). Use proper glove removal technique to avoid skin contact.[3][4] Lab Coat/Clothing: Wear impervious, fire/flame-resistant protective clothing.[1][4]
Eye Irritation	Category 2[2][3][4]	Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be necessary in situations with a higher risk of splashing.[1][6]
Respiratory Irritation	STOT SE 3[2][3][4]	Respiratory Protection: Use only in a well-ventilated area. If irritation is experienced or exposure limits may be exceeded, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN14387).[1][4]

Standard Operating Procedure for Iodocyclohexane

This section details the procedural steps for the safe handling, storage, and disposal of **Iodocyclohexane**.

Handling Protocol

- Ventilation: Always handle **Iodocyclohexane** in a well-ventilated area, such as a chemical fume hood.[\[1\]](#)[\[6\]](#)
- Avoid Inhalation: Do not breathe vapors or mists.[\[1\]](#)[\[4\]](#)
- Avoid Contact: Prevent contact with skin and eyes by wearing the mandatory PPE at all times.[\[4\]](#)[\[6\]](#)
- Ignition Sources: Keep the chemical away from open flames, hot surfaces, and other sources of ignition.[\[2\]](#)[\[4\]](#)[\[5\]](#) Implement measures to prevent the buildup of electrostatic charge.[\[4\]](#)[\[6\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[\[1\]](#)[\[2\]](#) Contaminated clothing should be removed and washed before reuse.[\[1\]](#)[\[6\]](#)

Storage Protocol

- Container: Keep the container tightly closed in a dry place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Location: Store in a cool, dry, and well-ventilated area designated for chemical storage.[\[4\]](#) The product should be stored locked up.[\[1\]](#)
- Temperature: The recommended storage temperature is between 2 - 8 °C.[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong bases.[\[2\]](#)[\[5\]](#)
- Light Sensitivity: Protect from light.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Disposal Plan

- Classification: **Iodocyclohexane** and its containers are considered hazardous waste.[\[3\]](#)
- Procedure: All disposal must be conducted through a licensed professional waste disposal service.[\[4\]](#) Do not dispose of it in drains or the environment.[\[1\]](#)[\[4\]](#)
- Containers: Collect waste material in suitable, closed, and properly labeled containers for disposal.[\[3\]](#)[\[4\]](#) Contaminated packaging should be disposed of as unused product.[\[4\]](#)

- Regulations: Adhere to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[3\]](#)[\[6\]](#)

Emergency Procedures

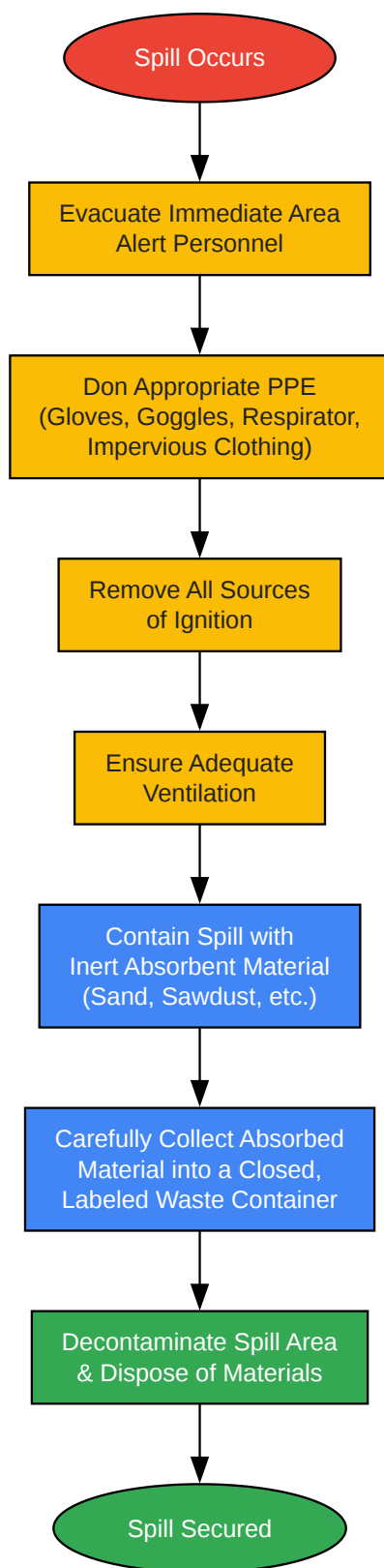
First Aid Measures

Immediate action is required in case of exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation occurs, get medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[3\]](#) Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[1\]](#)[\[4\]](#)

Spill Response Workflow

In the event of a spill, follow the workflow outlined below.



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Caption: **Iodocyclohexane** Spill Response Workflow.

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